

physical and chemical properties of ammonium iron(III) sulfate

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Compound of Interest

Compound Name: Azanium;iron(3+);sulfate

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An In-depth Technical Guide to Ammonium Iron(III) Sulfate

For Researchers, Scientists, and Drug Development Professionals

Ammonium iron(III) sulfate, also known as ferric ammonium sulfate or iron alum, is a versatile inorganic compound with a wide range of applications in research and industry. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its characterization, and insights into its role in relevant biological pathways.

Core Physical and Chemical Properties

Ammonium iron(III) sulfate is most commonly available in its dodecahydrate form, $\text{FeNH}_4(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$, which exists as pale violet octahedral crystals. The anhydrous form is also known. The compound is paramagnetic, acidic, and acts as a weak oxidizing agent.

Quantitative Physical Properties

A summary of the key quantitative physical properties of ammonium iron(III) sulfate dodecahydrate is presented in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	$\text{FeNH}_4(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$	
Molecular Weight	482.19 g/mol	
Appearance	Pale purple/violet crystalline solid	
Melting Point	39-41 °C (102-106 °F; 312-314 K)	
Density	1.71 g/cm ³	
Solubility in Water	1240 g/L at 25 °C	
Solubility in other solvents	Insoluble in alcohol. Soluble in 1% (v/v) aqueous HCl (100 mg/ml).	
pH	A 0.1 M aqueous solution has a pH of 2.5.	

Chemical Properties and Reactivity

Ammonium iron(III) sulfate exhibits a range of chemical behaviors critical to its application.

- Thermal Decomposition:** Upon heating, ammonium iron(III) sulfate dodecahydrate loses its water of crystallization. At higher temperatures, it decomposes. The decomposition of ammonium sulfate in the presence of iron(III) oxide proceeds through several stages, forming intermediates such as $(\text{NH}_4)_3\text{Fe}(\text{SO}_4)_3$ and $\text{NH}_4\text{Fe}(\text{SO}_4)_2$ before ultimately yielding iron(III) oxide (Fe_2O_3). The valency of iron remains trivalent throughout this process. The decomposition of ammonium iron(III) sulfate is reported to begin at approximately 420-430 °C, with the conversion to $\text{Fe}_2(\text{SO}_4)_3$ being complete around 480-490 °C, and finally converting to Fe_2O_3 between 640-710 °C.
- Aqueous Solution Chemistry:** In aqueous solutions, the ferric ions can hydrolyze, leading to an acidic solution. To prevent the precipitation of ferric hydroxide, the addition of sulfuric acid is often necessary to stabilize the solution.

- **Redox Reactions:** The iron(III) center can be reduced to iron(II). For instance, it can be reduced to Mohr's salt (ferrous ammonium sulfate). This property is exploited in various analytical titration methods.
- **Reactivity with Other Chemicals:** It is incompatible with strong oxidizing agents. The compound is also sensitive to light, air, and moisture.

Experimental Protocols

Detailed methodologies are crucial for the accurate characterization and application of ammonium iron(III) sulfate.

Determination of Water of Hydration by Thermogravimetric Analysis (TGA)

Thermogravimetric analysis (TGA) is a standard technique to determine the water content in hydrated salts.

Methodology:

- **Instrument Calibration:** Calibrate the TGA instrument for temperature and mass according to the manufacturer's specifications. For temperature calibration, Curie points of standard materials like alumel, perkallor, and iron can be used.
- **Sample Preparation:** Accurately weigh a small amount of ammonium iron(III) sulfate dodecahydrate (typically 5-10 mg) into a TGA sample pan.
- **Analysis Conditions:**
 - **Heating Rate:** A controlled heating rate, for example, 10 °C/min, is applied. For better resolution of dehydration steps, a slower heating rate or quasi-isothermal thermogravimetry can be employed.
 - **Atmosphere:** The analysis is typically performed under an inert atmosphere, such as nitrogen, with a constant flow rate (e.g., 200 ml/min).

- **Temperature Range:** Heat the sample from ambient temperature to a temperature sufficient to ensure all water of hydration is removed, for instance, up to 250 °C. The dodecahydrate loses its water of crystallization around 230 °C.
- **Data Analysis:** The TGA curve will show a mass loss corresponding to the evaporation of the twelve water molecules. The percentage mass loss can be used to calculate the number of water molecules per formula unit of the salt.

Single Crystal X-ray Diffraction for Crystal Structure Determination

Single crystal X-ray diffraction is the definitive method for determining the precise three-dimensional arrangement of atoms in a crystalline solid.

Methodology:

- **Crystal Growth:** Grow suitable single crystals of ammonium iron(III) sulfate dodecahydrate from an aqueous solution. This can be achieved by slow evaporation of a saturated solution.
- **Crystal Mounting:** Select a well-formed single crystal of appropriate size and mount it on a goniometer head.
- **Data Collection:** Place the mounted crystal in an X-ray diffractometer. A beam of monochromatic X-rays is directed at the crystal, and the diffraction pattern is recorded as the crystal is rotated.
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions and the crystal system. The positions of the atoms in the crystal lattice are determined by solving the phase problem, and the structural model is refined to fit the experimental data. The dodecahydrate form of ammonium iron(III) sulfate has a cubic crystal structure with a lattice parameter 'a' of 12.293 Å.

Visualizations

Diagrams are provided to illustrate key experimental workflows and logical relationships involving ammonium iron(III) sulfate and its constituent ions.

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